

An In-depth Technical Guide to the Safety and Handling of Metaldehyde-d16

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Compound of Interest

Compound Name: Metaldehyde-d16

Cat. No.: B12379955

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Metaldehyde-d16**, a deuterated analog of Metaldehyde. The information presented is primarily based on the data available for Metaldehyde, as specific toxicological and safety data for the deuterated form is limited. It is crucial for laboratory personnel to handle this compound with the utmost care, adhering to the safety protocols outlined in this document and in conjunction with institutional and regulatory guidelines.

Chemical and Physical Properties

Metaldehyde-d16 is the deuterated form of Metaldehyde. While specific data for the deuterated compound is scarce, the physical and chemical properties of Metaldehyde provide a close approximation. Metaldehyde is a white crystalline solid that is flammable and insoluble in water.^[1] It is a cyclic tetramer of acetaldehyde.^[2]

Table 1: Physical and Chemical Properties of Metaldehyde

Property	Value
Molecular Formula	C8D16O4[3]
Molecular Weight	192.31 g/mol [3]
Appearance	White crystalline solid[1]
Odor	Mild characteristic odor
Melting Point	246 °C (in a sealed tube)
Boiling Point	Sublimes at 112 to 115 °C
Solubility in water	200 mg/L at 17 °C (practically insoluble)
Solubility in other solvents	Sparingly soluble in ethanol, ether; Soluble in benzene, chloroform
Relative Density (water = 1)	1.27
Vapor Density (air = 1)	6.06
Flash Point	36 to 40 °C

Hazard Identification and First Aid

Metaldehyde is classified as harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract. Ingestion is the most common and dangerous route of exposure.

Table 2: Hazard Identification and First Aid Measures

Hazard	Description	First Aid Measures
Ingestion	Harmful if swallowed. Symptoms include nausea, vomiting, abdominal pain, diarrhea, fever, convulsions, and coma.	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	May cause respiratory tract irritation.	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	May cause skin irritation.	Remove contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes.
Eye Contact	May cause eye irritation.	Hold eyelids open and rinse with water for at least 15 minutes. Seek medical attention if symptoms persist.

Handling and Storage

Proper handling and storage are critical to minimize exposure risks.

- **Handling:** Use in a well-ventilated area. Avoid breathing dust and contact with skin and eyes. Use non-sparking tools and explosion-proof electrical equipment. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, well-ventilated, and locked area away from direct sunlight and incompatible materials such as oxidizing agents, acids, and bases. Keep containers tightly closed.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Metaldehyde-d16**.

- **Eye/Face Protection:** Wear chemical safety goggles or glasses.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and protective clothing such as a lab coat, long pants, and closed-toe shoes.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator for pesticide dusts.

Accidental Release and Disposal

- **Accidental Release:** In case of a spill, do not wash the area as it can become slippery. Sweep up the material, taking care not to generate dust, and place it in a labeled container for disposal.
- **Disposal:** Dispose of waste in accordance with federal, state, and local regulations. Do not reuse empty containers.

Toxicological Data

Metaldehyde is moderately toxic. The following table summarizes acute toxicity data.

Table 3: Acute Toxicity of Metaldehyde

Test	Species	Route	Value
LD50	Rat	Oral	227 - 690 mg/kg
LD50	Dog	Oral	100 - 1000 mg/kg
LD50	Cat	Oral	207 mg/kg
LD50	Rabbit	Oral	290 - 1250 mg/kg
LC50 (4-hour)	Rat	Inhalation	0.2 mg/L
LD50	Rat	Dermal	> 5000 mg/kg

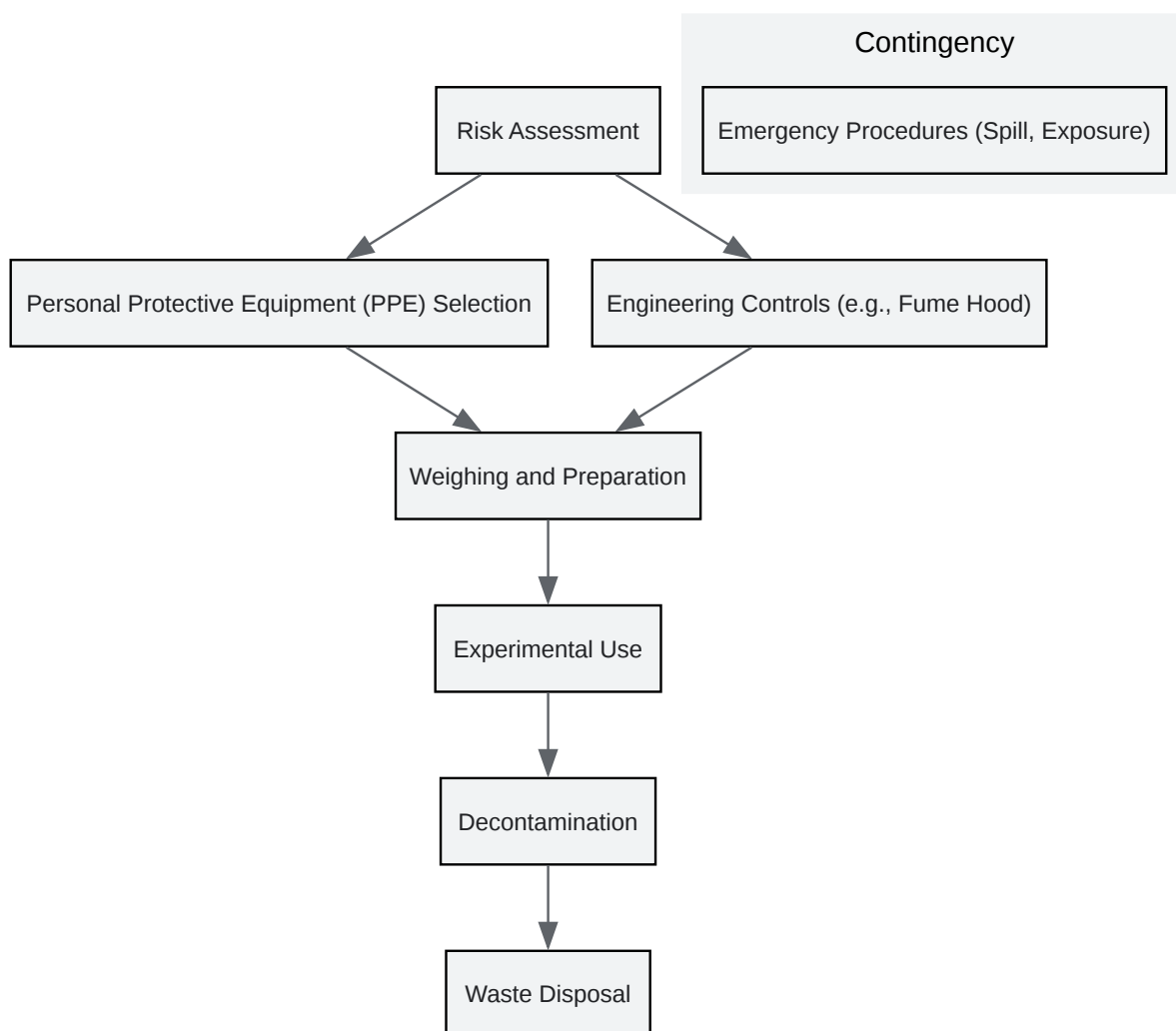
Experimental Protocols

Detailed experimental protocols for **Metaldehyde-d16** are not readily available in the public domain. Researchers should develop specific protocols based on the nature of their experiments, incorporating the safety and handling precautions outlined in this guide. Standard laboratory procedures for handling solid chemical compounds should be followed.

Visualizations

Safety and Handling Workflow

The following diagram illustrates the general workflow for the safe handling of **Metaldehyde-d16**, from initial preparation to final disposal.

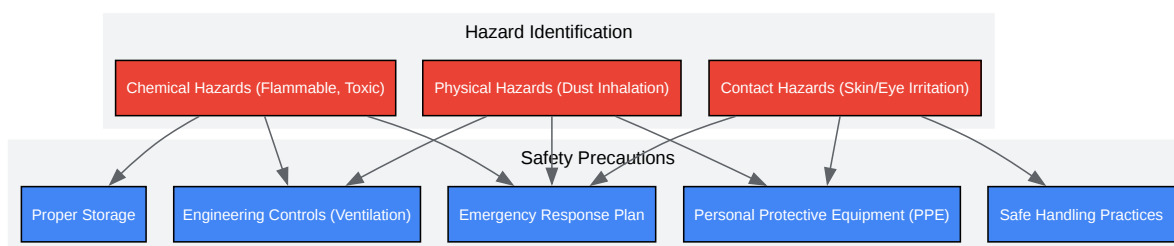


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Caption: Workflow for Safe Handling of **Metaldehyde-d16**.

Logical Relationship of Safety Precautions

This diagram shows the relationship between hazard identification and the corresponding safety measures.



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Caption: Relationship Between Hazards and Precautions.

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References

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